

A Technical Guide to Chlorophenylsilane: Commercial Availability, Purity, and Experimental Protocols

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Compound of Interest

Compound Name: **Chlorophenylsilane**

Cat. No.: **B047029**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **chlorophenylsilane**, a versatile organosilicon compound. It details its commercial suppliers, available purity grades, and key experimental protocols for its synthesis and analysis. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who utilize organosilanes in their work.

Commercial Suppliers and Purity Grades

Chlorophenylsilane is readily available from a variety of chemical suppliers, catering to a range of research and development needs. The purity of commercially available **chlorophenylsilane** is typically high, with grades of 97% and 99% being common. The following tables summarize the available information on suppliers and their product specifications.

Table 1: Commercial Suppliers of **Chlorophenylsilane**

Supplier Name	Country	Notes
Sigma-Aldrich (Merck)	International	Offers various quantities for research and development.[1][2][3][4]
Tianjin Heowns Biochemical Technology Co., Ltd.	China	A listed supplier of chlorophenylsilane.[5][6]
Shanghai Worldyang Chemical Co., Ltd.	China	A listed supplier of chlorophenylsilane.[5][6]
Shandong Xiya Chemical Co., Ltd.	China	A listed supplier of chlorophenylsilane.[5][6]
Shaanxi Dideu Medichem Co. Ltd.	China	Offers 99% purity chlorophenylsilane.[5][6]
Career Henan Chemical Co.	China	Offers 98% purity chlorophenylsilane.[5]

Table 2: Purity Grades and Physical Properties of **Chlorophenylsilane**

Purity Grade	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL at 25°C)	Refractive Index (n _{20/D})
97%	4206-75-1	C ₆ H ₇ ClSi	142.66	41 @ 9 mmHg	1.070	1.5260
99%	4206-75-1	C ₆ H ₇ ClSi	142.66	41 @ 9 mmHg	1.070	1.5260

Data sourced from various supplier websites and chemical databases.[1][3][4][6][7][8]

Applications in Synthesis

Chlorophenylsilane and its derivatives are valuable reagents in organic synthesis.[9] They are often used to introduce the phenylsilyl group into molecules, which can serve as a protecting group or as an intermediate for further chemical transformations. The reactivity of the silicon-

chlorine bond allows for nucleophilic substitution, making it a versatile building block.[10][11] While not directly involved in biological signaling pathways, its utility in the synthesis of complex organic molecules is of significant interest to the drug development community.[12][13][14]

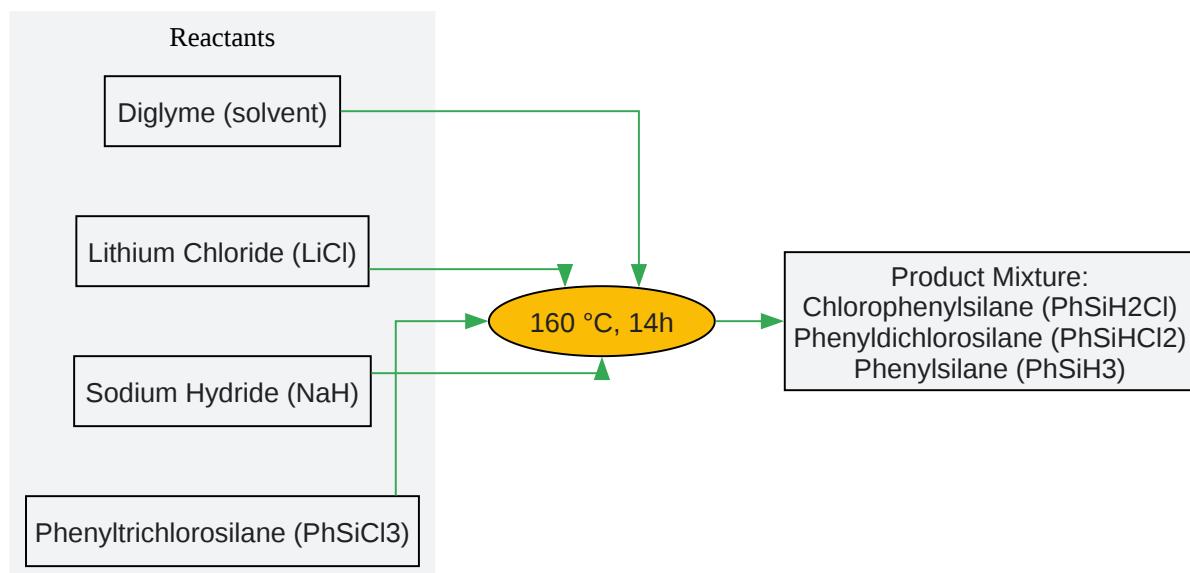
Experimental Protocols

Detailed experimental protocols are crucial for the successful synthesis and analysis of **chlorophenylsilane**. The following sections provide methodologies for its synthesis and characterization by Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Synthesis of Chlorophenylsilane

A common method for the synthesis of **chlorophenylsilane** involves the reduction of phenyltrichlorosilane.[1] The following protocol is adapted from a patented procedure.

Reaction Scheme:



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Caption: Synthesis of **Chlorophenylsilane**.

Materials:

- Phenyltrichlorosilane (PhSiCl₃)
- Sodium Hydride (NaH)
- Lithium Chloride (LiCl)
- Diglyme (thoroughly dried)
- Nitrogen gas (for inert atmosphere)

Equipment:

- 500 mL three-necked flask
- Dropping funnel
- Reflux condenser
- Thermometer
- Magnetic stirrer

Procedure:

- In the three-necked flask, suspend Lithium Chloride (0.13 mol) and Sodium Hydride (1.00 mol) in 100 mL of dried diglyme.
- Establish an inert atmosphere by degassing the suspension under vacuum and refilling the flask with nitrogen gas.
- Slowly add Phenyltrichlorosilane (0.29 mol) to the suspension using the dropping funnel.
- Heat the reaction mixture to 160 °C with stirring. The reaction will initiate with the formation of solid NaCl.

- Maintain the reaction at 160 °C for 14 hours.
- After the reaction is complete, the product mixture can be analyzed by NMR spectroscopy to determine the relative amounts of **chlorophenylsilane**, phenyldichlorosilane, and phenylsilane.[1]

Analytical Methods

Accurate characterization of **chlorophenylsilane** is essential to ensure its purity and structural integrity. GC-MS and NMR are powerful techniques for this purpose.[5]

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is used to separate volatile compounds and determine their mass-to-charge ratio, which aids in identification and purity assessment.[5]



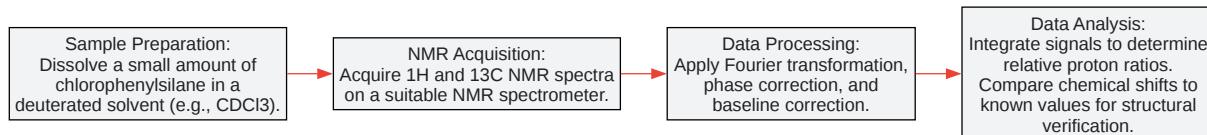
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Caption: GC-MS Analysis Workflow.

Expected Data: The mass spectrum of **chlorophenylsilane** will show a molecular ion peak (M^+) corresponding to its molecular weight. A characteristic isotopic pattern for chlorine-containing fragments (a 3:1 ratio for ^{35}Cl and ^{37}Cl) will be observed.[5] For the analysis of chlorosilanes, a non-polar or semi-polar phase column is generally suitable.[15]

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy provides detailed information about the molecular structure and chemical environment of atoms.[5]



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Caption: NMR Analysis Workflow.

Expected ^1H NMR Data:

- Phenyl protons: A multiplet in the range of δ 7.3-7.8 ppm.
- Si-H protons: A characteristic signal for the hydrogens attached to the silicon atom. [\[16\]](#)

Expected ^{13}C NMR Data:

- Signals corresponding to the phenyl carbons and any other carbon atoms in the molecule. [\[17\]](#)

Expected ^{29}Si NMR Data:

- A signal characteristic of the silicon atom in the **chlorophenylsilane** molecule. [\[17\]](#)[\[18\]](#)

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